Comparative Guide: Mass Spectrometry Fragmentation of Ethyl 2-Formylnicotinate

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Compound of Interest	
Compound Name:	*Ethyl 2-formylnicotinate*
CAS No.:	*21908-07-6*
Cat. No.:	*B3040589*

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Executive Summary & Technical Scope

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation patterns of **Ethyl 2-formylnicotinate** (Ethyl 2-formylpyridine-3-carboxylate), a critical intermediate in the synthesis of imidazolinone herbicides and pyridine-based pharmaceuticals.

Unlike standard spectral libraries that list peaks without context, this guide focuses on the mechanistic causality of fragmentation.[1] Specifically, it contrasts the unique "Ortho Effect" driven pathways of **Ethyl 2-formylnicotinate** against its structural isomers (e.g., Ethyl 6-formylnicotinate), providing a self-validating protocol for structural elucidation.

Core Differentiator: The Ortho-Cyclization Pathway

The proximity of the formyl group (C-2) and the ethyl ester group (C-3) facilitates a diagnostic cyclization-elimination reaction under Electron Ionization (EI), yielding a unique fragment ion (m/z 133) absent in meta- or para-substituted alternatives.

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Mechanistic Fragmentation Analysis

Molecular Ion and Primary Stability

- Compound: **Ethyl 2-formylnicotinate**
- Formula: C

  H

  NO
- Molecular Weight: 179.17 g/mol [2]
- Precursor Ion (M

  ): m/z 179

Under standard 70 eV EI conditions, the molecular ion (M

) is distinct but often of moderate intensity due to facile fragmentation driven by the interacting functional groups.

The "Ortho Effect": Diagnostic Pathway (Pathway A)

The defining feature of **Ethyl 2-formylnicotinate** is the interaction between the carbonyl oxygen of the ester and the formyl group. This "Ortho Effect" triggers the elimination of a neutral ethanol molecule, resulting in a stable cyclic ion.

- Mechanism: Hydrogen transfer from the ethyl group to the ester/formyl oxygen complex, followed by elimination of ethanol (46 Da).
- Diagnostic Ion:m/z 133 (Furo[3,4-b]pyridin-5(7H)-one cation).
- Significance: This peak is the primary differentiator.[1] Isomers like Ethyl 6-formylnicotinate cannot form this cyclic structure because the substituents are geometrically distant.[1]

Standard Ester/Pyridine Fragmentation (Pathway B)

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Competing with the ortho-effect are standard cleavage pathways typical of aromatic ethyl esters:

- -Cleavage: Loss of the ethoxy radical (

  OEt, 45 Da) to form the acylium ion.

  - Fragment: m/z 134 ([M - OEt]

).[1]

- McLafferty Rearrangement: Migration of a

  -hydrogen from the ethyl chain, leading to the loss of ethylene (C

  H

  , 28 Da).

  - Fragment: m/z 151 (2-formylnicotinic acid radical cation).[1]

- Formyl Loss: Loss of the formyl radical (

  CHO, 29 Da) or CO (28 Da).

  - Fragment: m/z 150 or 151.

Comparative Analysis: Ortho vs. Para Isomers[3]

To validate the identity of **Ethyl 2-formylnicotinate**, it must be compared against its positional isomer, Ethyl 6-formylnicotinate. The table below summarizes the spectral differences derived from mechanistic constraints.

Table 1: Diagnostic Ion Comparison

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Feature	Ethyl 2-formylnicotinate **(Product)**	Ethyl 6-formylnicotinate **(Alternative)**	Mechanistic Cause
Structure	Ortho-substituted (2,3-position)	Para-substituted (2,5-relation)	Proximity of functional groups.
Key Diagnostic Ion	m/z 133 (High Intensity)	Absent / Negligible	Ortho Effect: Cyclization requires adjacent groups.[1]
[M - 46] Loss	Yes (Loss of Ethanol)	No	Elimination of neutral alcohol via cyclic transition state.
[M - 45] Ion	m/z 134 (Moderate)	m/z 134 (High)	Standard -cleavage of ester (dominant in para).
[M - 28] Ion	m/z 151 (Ethylene loss)	m/z 151 (Ethylene loss)	McLafferty rearrangement (common to both).
Low Mass Region	m/z 78 (Pyridine), 51	m/z 78, 51	Pyridine ring fragmentation (non-diagnostic).[1]

> *Analyst Insight: If your spectrum shows a dominant peak at m/z 134 but lacks m/z 133, you likely have the 6-formyl or 5-formyl isomer. The presence of m/z 133 is the "fingerprint" of the 2-formyl structure.*

Visualizing the Fragmentation Pathways

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The following diagram illustrates the competing pathways. Note the bifurcation at the Molecular Ion: the unique "Ortho Effect" pathway (left) vs. the generic ester pathway (right).

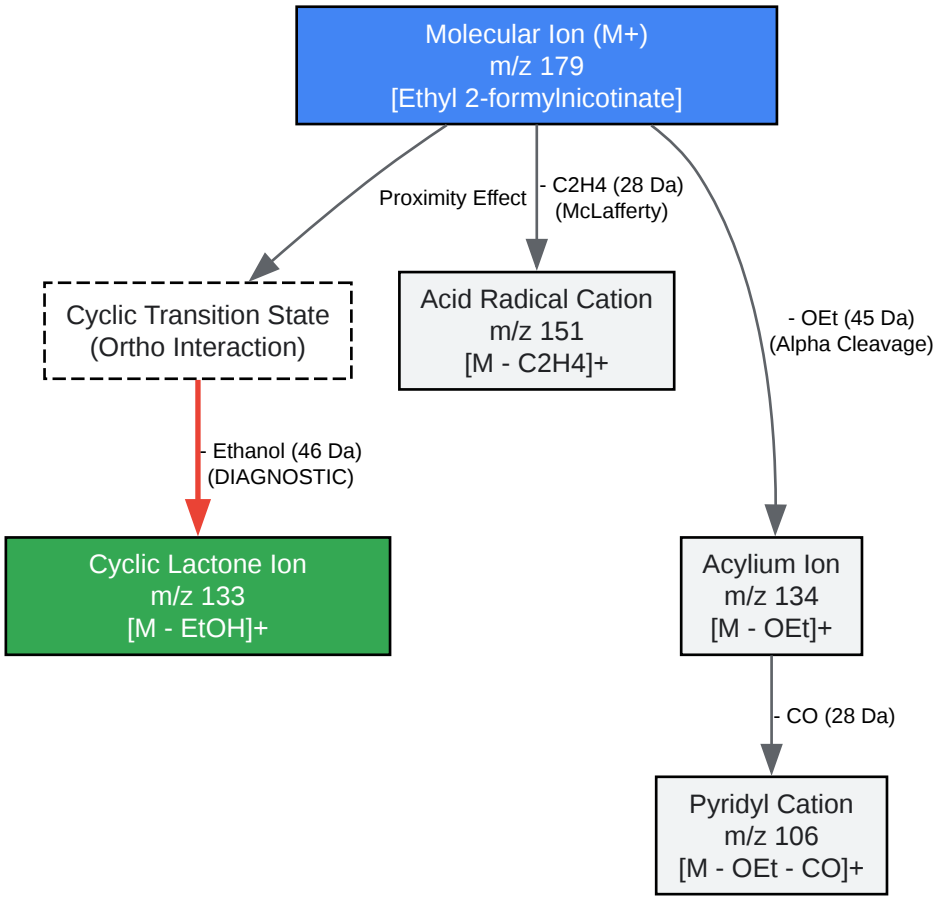

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Figure 1: Mechanistic fragmentation map highlighting the diagnostic ortho-cyclization pathway (Red Arrow) unique to **Ethyl 2-formylnicotinate**.

Experimental Protocol for Validation

To replicate these results and validate the compound identity, follow this standardized GC-MS workflow.

Sample Preparation

- Solvent: Acetonitrile or Ethyl Acetate (avoid alcohols to prevent transesterification).[1]
- Concentration: 100 µg/mL (ppm).[1]

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- Derivatization: None required (compound is volatile).[1]

Instrument Parameters (Agilent/Thermo Standard)

- Inlet: Splitless mode, 250°C.
- Column: DB-5MS or equivalent (30m x 0.25mm x 0.25µm).[1]
- Carrier Gas: Helium at 1.0 mL/min (constant flow).[1]
- Oven Program:
  - Hold 60°C for 1 min.
  - Ramp 20°C/min to 280°C.
  - Hold 3 min.
- Ion Source: Electron Ionization (EI), 70 eV, 230°C.[1]
- Scan Range: m/z 40–300.[1]

Data Interpretation Step-by-Step

- Locate M+: Confirm precursor ion at m/z 179.
- Check Base Peak: Identify the most intense ion.[1] In the ortho isomer, m/z 133 or 106 often dominates depending on source temperature.[1]
- Calculate Ratios:
  - Calculate Ratio

    .
  - If

    : High probability of **Ethyl 2-formylnicotinate** (Ortho).[1]
  - If

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: High probability of Ethyl 6-formylnicotinate (Para) or Meta isomer.[1]

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